



Accessing Born in Bradford Study Data: A Guide for Researchers

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Application Notes and Protocols for Utilizing the Rich Longitudinal Data from the Born in Bradford (BiB) Cohort

The Born in Bradford (BiB) study is a world-leading longitudinal birth cohort study, providing a rich and diverse dataset for researchers, scientists, and drug development professionals. This guide outlines the necessary steps and protocols for accessing BiB data for your research projects. The BiB cohort has tracked the health and wellbeing of over 13,500 children and their parents in Bradford, a city with high levels of ethnic diversity and deprivation, since 2007.[1][2] This creates a unique opportunity to investigate the complex interplay of genetic, environmental, and social factors on health and disease.

Data Access Application Protocol

Access to the BiB data is governed by the BiB Executive Group to ensure the research is of high quality and ethically sound.[3][4] The application process is designed to be collaborative and supportive of researchers' needs.

Step 1: Initial Exploration and Familiarization

Before initiating a formal data request, researchers are strongly encouraged to thoroughly review the available documentation to ensure the BiB dataset is suitable for their research questions.[5]



- Guidance for Collaborators: This document outlines the principles of collaboration with the BiB study.
- Data Summary: Provides a high-level overview of the various studies and the structure of the available data.[5][6]
- Data Dictionary: A detailed catalogue of the specific variables within the BiB data warehouse is available on GitHub.[5][6][7]

Step 2: Expression of Interest (EoI)

Once you have a clear research proposal, the next step is to complete and submit an Expression of Interest (EoI) form.[5][6] This form can be obtained from the BiB website and should be submitted to --INVALID-LINK--.[5][6][8]

Step 3: Review by the BiB Executive Committee

The BiB Executive Committee meets monthly to review all EoI submissions.[6] The committee assesses the scientific merit, feasibility, and ethical implications of the proposed research. You can expect to be informed of the outcome within one week of the meeting.[6]

Step 4: Formal Agreements

Upon approval of your EoI, you will be required to complete the following legal documents:

- Data Sharing Contract (DSC): A contractual agreement with your organization.
- Data Sharing Agreement (DSA): A project-specific agreement.
- Material Transfer Agreement (MTA): Required if your request involves access to biological samples.[5]

The timeline for receiving the data is dependent on the prompt return of these signed agreements.[6]

Step 5: Data Extraction and Delivery

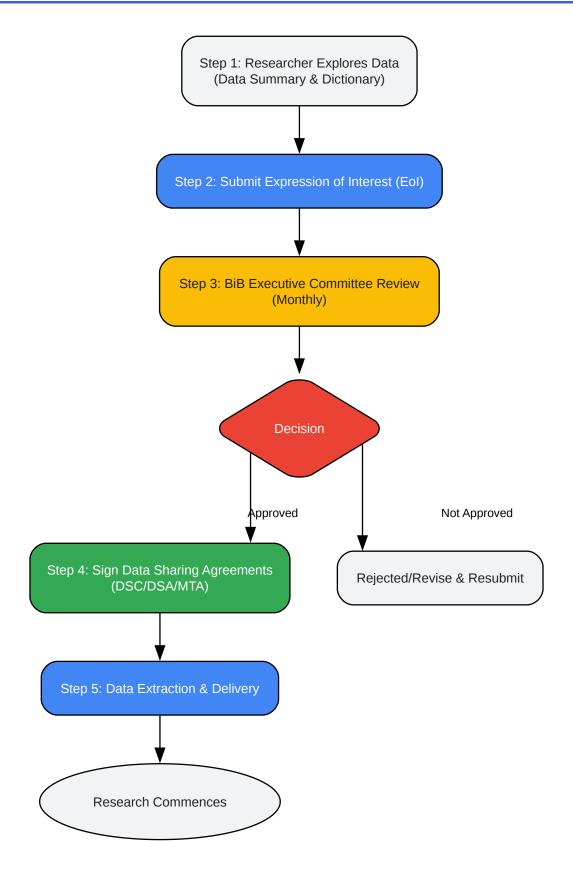
After the agreements are in place, a BiB analyst will contact you to finalize your data requirements.[6] The aim is to provide the data within two weeks of confirming the variable list,



although more complex datasets may take longer.[6] Please note that there is a fee for accessing the data to cover the costs of data extraction and curation, as BiB does not receive specific funding for this purpose.[5][6]

Data Access Workflow





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Caption: A flowchart illustrating the step-by-step process for researchers to access Born in Bradford study data.

Available Quantitative Data

The BiB study has collected a vast amount of quantitative data across various domains. The following tables provide a summary of the key data types available to researchers.

Table 1: Core Cohort Demographics and Socioeconomic Data

Data Category	Description
Participant Demographics	Age, sex, ethnicity, family structure.
Socioeconomic Status	Household income, parental education, employment status, housing tenure.
Geographical Data	Residential address and grid reference (anonymized).[8]

Table 2: Health and Biological Data

Data Category	Description
Maternal Health	Antenatal health, pregnancy complications, mental health (depression).[2]
Child Health	Birth weight, gestational age, childhood illnesses, growth and development metrics.[2]
Routine Health Records	Linked data from General Practice (SystmOne), hospital admissions, and A&E visits.[3][8]
Biological Samples	Blood (maternal, cord, child), urine, and saliva samples.[3]
-omics Data	Genomics, metabolomics, and proteomics data are available for a large subset of the cohort.[9]

Table 3: Education and Lifestyle Data



Data Category	Description
Education Records	Linked data including Early Years Foundation Stage (EYFS) Profile, Year 1 Phonics Assessment, and Key Stage 1 Assessment.[8]
Lifestyle Factors	Diet, physical activity, smoking, and alcohol consumption data collected through questionnaires.[2]
Environmental Exposures	Data on the built and natural environment linked to participants' geocoded home addresses.[9]

Experimental Protocols

While specific, detailed experimental protocols for every assay and data collection instrument are extensive, researchers can access detailed information through the BiB Data Dictionary and by direct communication with the BiB team. The following provides a general overview of the methodologies employed for key data types.

Data Collection Methodology Overview



Data Type	General Methodology
Questionnaire Data	Self-administered and interviewer-led questionnaires were used to collect a wide range of information on health, lifestyle, and socioeconomic factors from mothers, partners, and children at various time points.[2]
Biological Sample Collection	Blood, urine, and saliva samples were collected from mothers during pregnancy and from children at birth and subsequent follow-ups. Standardized protocols were used for sample collection, processing, and storage in a dedicated biobank.[3]
Routine Data Linkage	Consent was obtained from participants to link their study data with their routine health and education records.[3] This linkage is performed securely using NHS numbers and Unique Pupil Reference numbers.[3][8]
Physical Measurements	Trained researchers collected anthropometric measurements such as height, weight, and skinfold thickness at various stages of the study.
Cognitive and Sensorimotor Assessments	Standardized assessments were conducted in school and community settings to measure cognitive and sensorimotor development in children.[10]

For specific protocols related to laboratory analyses of biological samples (e.g., metabolomics, genomics), researchers should consult the BiB publications or contact the BiB team directly for detailed information.

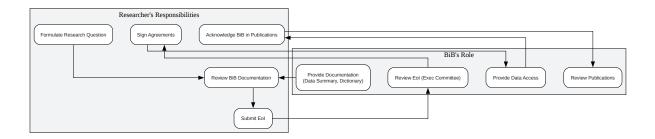
Publication and Acknowledgement

Researchers using BiB data are required to acknowledge the Born in Bradford study in all publications and presentations.[6] Furthermore, any potential publications must be provided to



the BiB Executive for review at least one month prior to submission.[6] The standard acknowledgement text can be obtained from the BiB website.[6]

Logical Relationship of Data Access Components



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Caption: The interconnected responsibilities of the researcher and the Born in Bradford study team throughout the data access and research process.

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